

# Application of Stiripentol-d9 in Therapeutic Drug Monitoring of Stiripentol

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## Compound of Interest

Compound Name: Stiripentol-d9

Cat. No.: B1141076

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## Application Note

AN-001

## Introduction

Stiripentol is an antiepileptic drug primarily used as an adjunctive therapy for the treatment of seizures associated with Dravet syndrome, a severe form of childhood epilepsy.[1][2][3] Due to its non-linear pharmacokinetics, potential for drug-drug interactions, and a narrow therapeutic window, therapeutic drug monitoring (TDM) of Stiripentol is beneficial for optimizing treatment efficacy and minimizing toxicity.[3][4] **Stiripentol-d9**, a deuterated analog of Stiripentol, serves as an ideal internal standard (IS) for the quantitative analysis of Stiripentol in biological matrices by mass spectrometry-based methods. Its use ensures high accuracy and precision by compensating for variations in sample preparation and instrument response.

## Analyte and Internal Standard

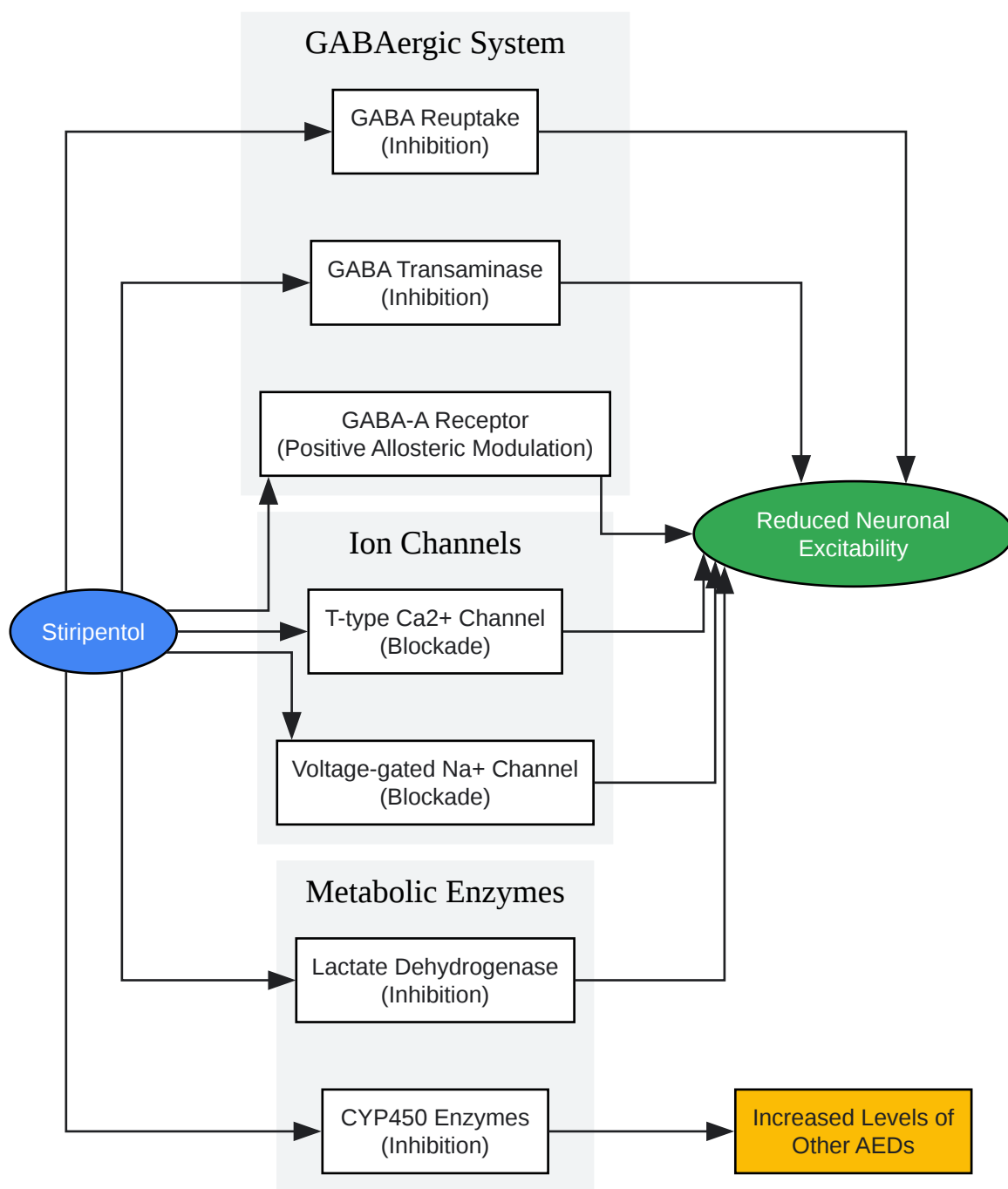
Compound	Chemical Name	CAS Number	Molecular Formula	Formula Weight
Stiripentol	1-(1,3-benzodioxol-5-yl)-4,4-dimethyl-1-penten-3-ol	49763-96-4	C <sub>14</sub> H <sub>18</sub> O <sub>3</sub>	234.29
Stiripentol-d9	1-(1,3-benzodioxol-5-yl)-4,4-dimethyl-d <sub>3</sub> -1-penten-5,5,5-d <sub>3</sub> -3-ol	1185239-64-8	C <sub>14</sub> H <sub>9</sub> D <sub>9</sub> O <sub>3</sub>	243.3

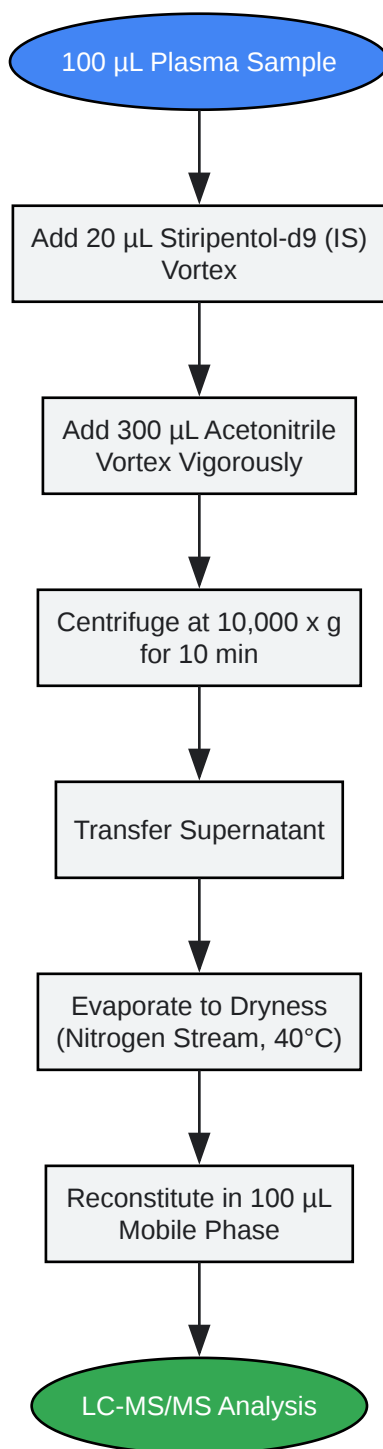
## Principle of Therapeutic Drug Monitoring (TDM)

TDM for Stiripentol is crucial due to its significant inter-individual pharmacokinetic variability and its potent inhibition of several cytochrome P450 enzymes (CYP3A4, CYP1A2, and CYP2C19), which can alter the plasma concentrations of co-administered antiepileptic drugs. Monitoring plasma concentrations helps in individualizing the dosage regimen to maintain drug levels within the therapeutic range, generally considered to be between 10 and 15 mg/L, although a definitive therapeutic range is not firmly established. TDM is particularly recommended to manage concentration-related toxicity and to navigate its non-linear kinetics.

## Mechanism of Action of Stiripentol

Stiripentol's anticonvulsant effect is multifactorial. It enhances GABAergic neurotransmission through positive allosteric modulation of GABA-A receptors, particularly those containing  $\alpha 3$  subunits. It also inhibits the reuptake and metabolism of GABA. Additionally, Stiripentol can inhibit lactate dehydrogenase (LDH), which is involved in neuronal energy metabolism, and may also block voltage-gated sodium and T-type calcium channels.





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- 4. An Updated Overview on Therapeutic Drug Monitoring of Recent Antiepileptic Drugs - PMC [pmc.ncbi.nlm.nih.gov]
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